

Technical Guide: Physical Profile, Storage, and Handling of Boc-Glu-OEt·DCHA

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Compound of Interest

Compound Name: *Boc-Glu-OEt DCHA*

Cat. No.: *B13821611*

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Executive Summary

Boc-Glu-OEt·DCHA (N- α -t-Boc-L-glutamic acid α -ethyl ester dicyclohexylamine salt) is a specialized amino acid derivative utilized primarily in peptide synthesis and medicinal chemistry. Unlike simple amino acids, this compound is supplied as a dicyclohexylamine (DCHA) salt. This salt form is engineered to convert the typically oily or unstable free acid intermediate into a stable, crystalline solid, thereby facilitating purification, handling, and long-term storage.

This guide provides a definitive technical profile of Boc-Glu-OEt·DCHA, detailing its physicochemical properties, rigorous storage protocols to prevent hydrolysis or degradation, and the essential "desalting" methodology required before its application in synthesis.

Chemical Identity & Structural Characterization

Understanding the specific isomerism of this compound is critical, as "Boc-Glu-OEt" implies the α -ethyl ester, leaving the γ -carboxyl group free for activation or salt formation.

Parameter	Technical Specification
Chemical Name	N- α -t-Butoxycarbonyl-L-glutamic acid α -ethyl ester dicyclohexylamine salt
Systematic Name	(S)-4-((tert-Butoxycarbonyl)amino)-5-ethoxy-5-oxopentanoic acid compound with N-cyclohexylcyclohexanamine (1:[1][2]1)
CAS Number	86938-17-2 (Often indexes the salt; verify specific CoA)
Molecular Formula	C ₁₂ H ₂₁ NO ₆ [3][4][5] · C ₁₂ H ₂₃ N (Total: C ₂₄ H ₄₄ N ₂ O ₆)
Molecular Weight	456.62 g/mol (Salt) / 275.30 g/mol (Free Acid)
Structural Components	Anion: Boc-Glu-OEt (Free γ -COOH) Cation: Dicyclohexylammonium (DCHA ⁺)

2.1 Structural Visualization

The following diagram illustrates the molecular assembly and the specific site of salt formation (γ -Carboxyl).

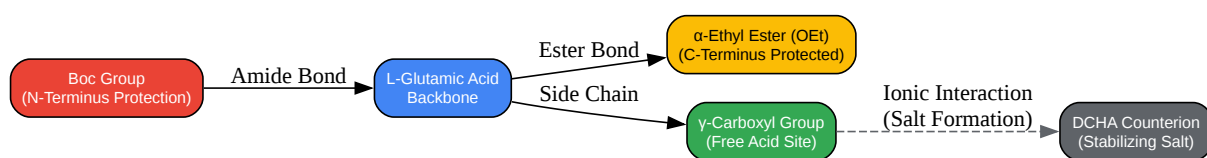


Fig 1. Structural assembly of Boc-Glu-OEt·DCHA showing the stabilization of the γ -carboxyl group.

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Physical Appearance & Properties

The DCHA moiety imparts crystallinity to the otherwise lipophilic and non-crystalline free acid.

- Physical State: White to off-white crystalline powder.

- Solubility Profile:
 - Soluble: Methanol (MeOH), Ethanol (EtOH), Dichloromethane (DCM), Chloroform (CHCl₃), Ethyl Acetate (warm).
 - Insoluble: Water, Diethyl Ether, Hexane.
- Melting Point: Typically exhibits a sharp melting range (e.g., 130°C – 160°C, dependent on purity), unlike the free acid which is often an oil or low-melting solid.
- Hygroscopicity: Low to Moderate. While the DCHA salt is less hygroscopic than the free acid, it can still absorb atmospheric moisture over time.

Storage Conditions & Stability

Proper storage is paramount to prevent the hydrolysis of the ethyl ester or the loss of the Boc group.

4.1 Critical Storage Parameters

Condition	Requirement	Scientific Rationale
Temperature	+2°C to +8°C	Prevents thermal degradation and ester hydrolysis. Long-term storage at -20°C is acceptable but usually unnecessary for DCHA salts.
Humidity	< 40% RH (Desiccated)	Moisture can catalyze the hydrolysis of the ethyl ester (saponification) or the removal of the Boc group (acidolysis if trace acid is present).
Container	Tightly Sealed / Inert	Protects against atmospheric moisture and CO ₂ absorption (DCHA can absorb CO ₂ to form carbonates).
Light	Protect from Light	General precaution for amino acid derivatives to prevent photo-oxidation over extended periods.

4.2 Storage Logic Workflow

Follow this decision tree to ensure integrity upon receipt.

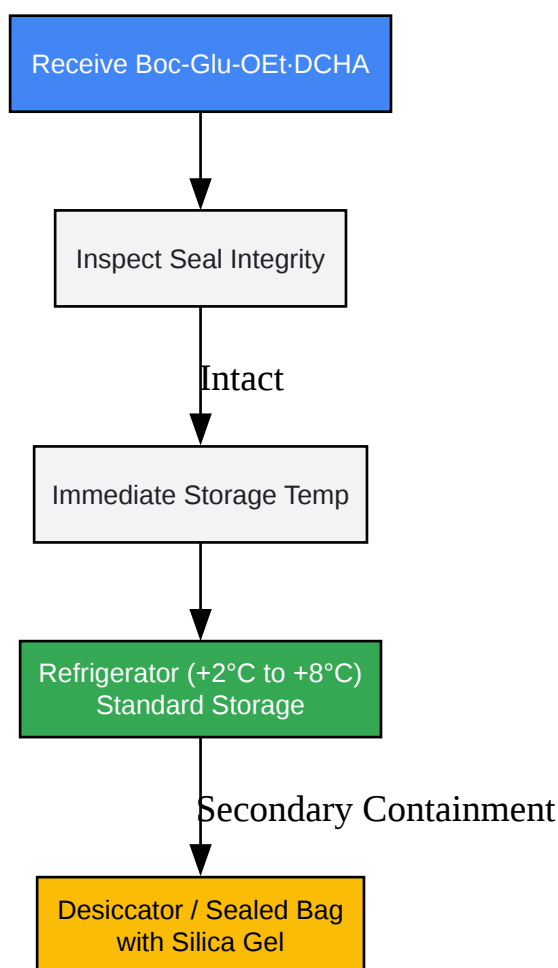


Fig 2. Decision logic for optimal storage environment.

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Handling & Experimental Protocols

Crucial Note: The DCHA salt cannot be used directly in most peptide coupling reactions involving the γ -carboxyl group if the coupling reagent (e.g., EDC, HATU) reacts with the amine of the DCHA. Furthermore, DCHA is a base and can interfere with activation. You must convert the salt to the free acid prior to use.

5.1 Protocol: Desalting (Liberation of Free Acid)

This protocol extracts the lipophilic free acid into an organic solvent while removing the DCHA into the aqueous acidic phase.

Reagents:

- Ethyl Acetate (EtOAc)
- 0.5 M or 1.0 M Potassium Hydrogen Sulfate (KHSO₄) or 10% Citric Acid (Cold). Avoid strong mineral acids like HCl to prevent Boc removal.
- Brine (Saturated NaCl)
- Anhydrous Sodium Sulfate (Na₂SO₄)

Step-by-Step Methodology:

- Dissolution: Suspend the Boc-Glu-OEt·DCHA salt in Ethyl Acetate (approx. 10 mL per gram).
- Acid Wash: Transfer to a separatory funnel. Add an equal volume of cold 0.5 M KHSO₄. Shake vigorously.
 - Mechanism:

(Water Soluble).
- Separation: Allow layers to separate. The DCHA stays in the aqueous layer (bottom); the product enters the organic layer (top).
- Repeat Wash: Wash the organic layer 2 more times with KHSO₄ to ensure complete removal of DCHA.
- Neutralization/Drying: Wash the organic layer once with Brine. Dry over anhydrous Na₂SO₄.
- Isolation: Filter and evaporate the solvent under reduced pressure (Rotavap) at < 40°C.
- Result: The residue is the Boc-Glu-OEt free acid (typically a colorless viscous oil), ready for immediate coupling.

5.2 Desalting Workflow Diagram

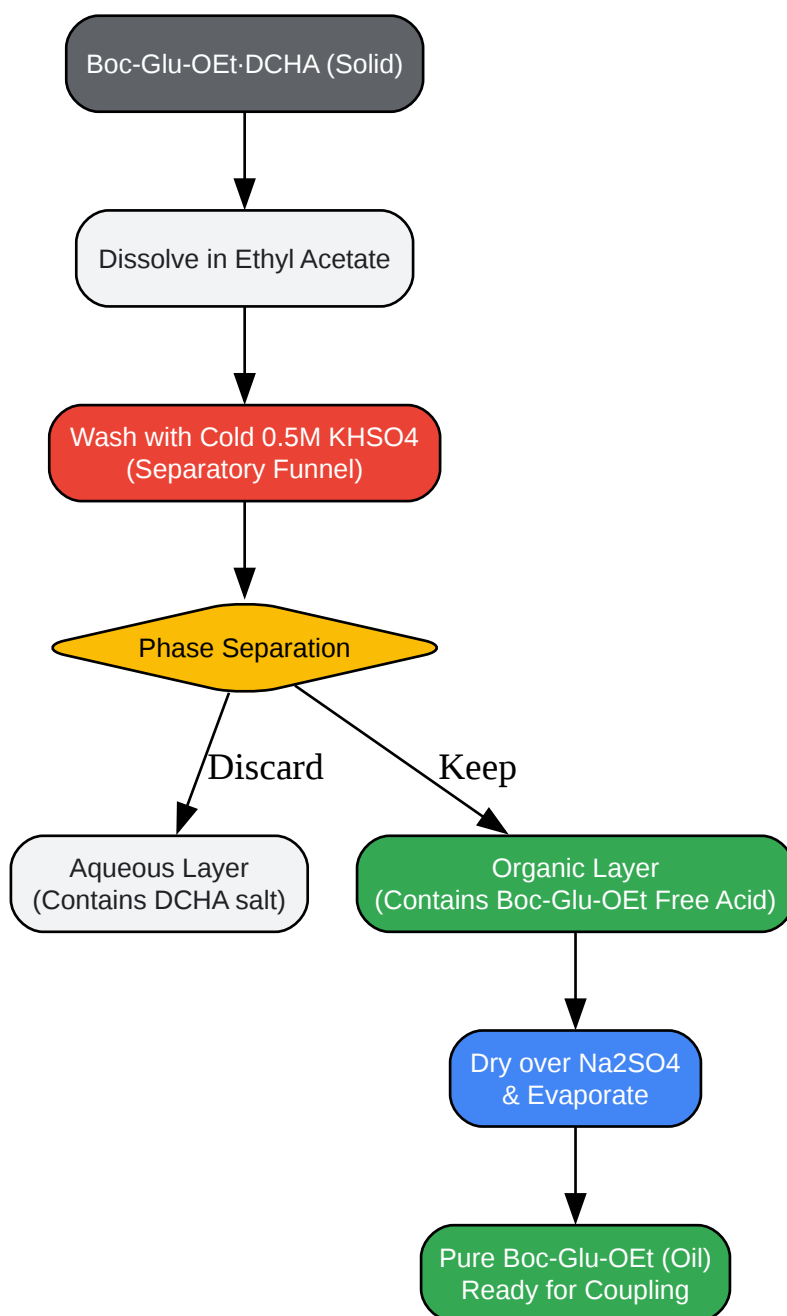


Fig 3. Workflow for converting DCHA salt to reactive free acid.

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